Personal protective equipment for handling NPS ALX Compound 4a

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Compound of Interest

Compound Name:	*NPS ALX Compound 4a*
Cat. No.:	*B15616191*

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Essential Safety and Handling Guide for NPS ALX Compound 4a

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **NPS ALX Compound 4a**, a potent and selective 5-hydroxytryptamine6 (5-HT6) receptor antagonist. Adherence to these guidelines is crucial for ensuring laboratory safety and the integrity of your research.

Chemical and Physical Properties

A summary of the key properties of **NPS ALX Compound 4a** dihydrochloride is provided below for easy reference.

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Property	Value	Cite(s)
Chemical Name	6-(Hexahydropyrrolo[1,2-a]pyrazin-2(1H)-yl)-1-(1-naphthalenylsulfonyl)-1H-indole dihydrochloride	[1]
Molecular Formula	$C_{25}H_{25}N_3O_2S \cdot 2HCl$	[1]
Molecular Weight	504.47 g/mol	[1]
CAS Number	1781934-44-8	[1]
Appearance	Solid	
Purity	≥99% (HPLC)	
Solubility	Soluble in DMSO	
Storage Temperature	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	

Personal Protective Equipment (PPE) and Handling

While the Safety Data Sheet (SDS) from Tocris Bioscience indicates that **NPS ALX Compound 4a** dihydrochloride does not meet the criteria for a hazardous substance classification under EC Directives, standard laboratory safety protocols must be rigorously followed.[1] The full toxicological properties of this compound may not be known.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Ensure easy access to an eyewash station and safety shower.

Personal Protective Equipment:

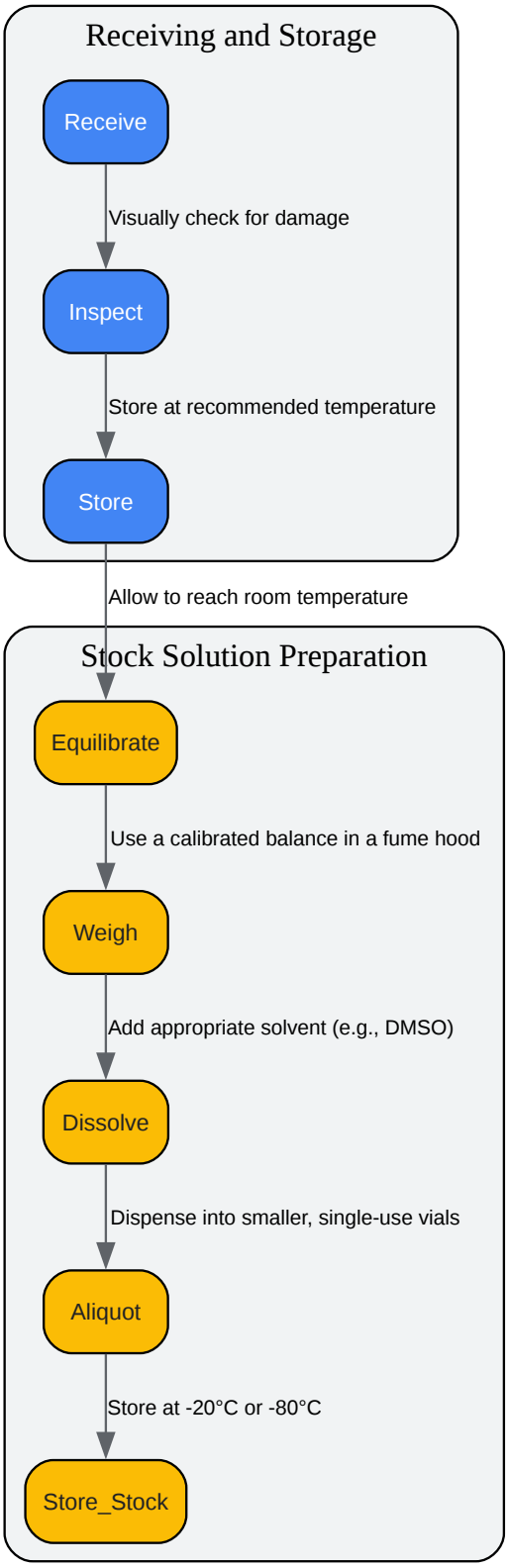
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PPE	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Wear a laboratory coat, long pants, and closed-toe shoes to prevent skin contact.
Respiratory Protection	If working with the powder outside of a fume hood or if aerosolization is possible, use a NIOSH-approved respirator.

Operational Plan: Step-by-Step Handling Procedures

A logical workflow for handling **NPS ALX Compound 4a**, from receiving to preparation of stock solutions, is outlined below.

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Figure 1: Workflow for Handling **NPS ALX Compound 4a**.

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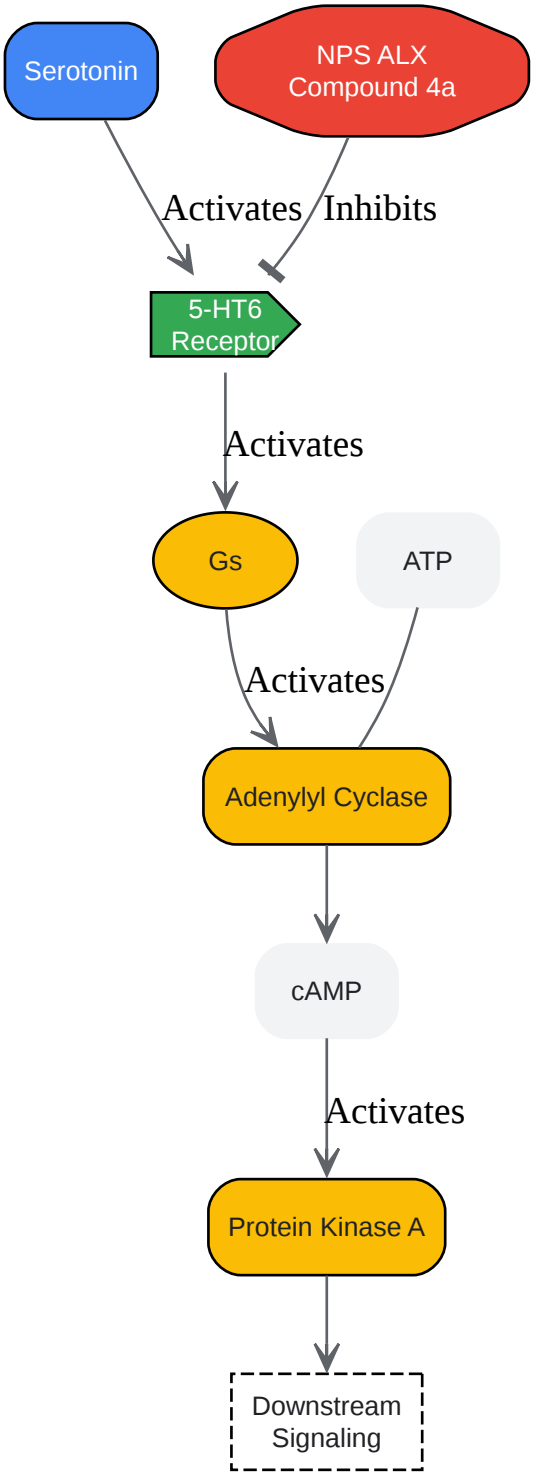
Experimental Protocol: Preparation of a 10 mM Stock Solution

- Equilibration: Allow the vial containing the **NPS ALX Compound 4a** powder to warm to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of the compound using an analytical balance.
- Dissolution: Add the appropriate volume of dimethyl sulfoxide (DMSO) to the powder to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution from 5.04 mg of the compound (MW = 504.47 g/mol), you would add 1 mL of DMSO.
- Vortexing: Gently vortex the solution until the compound is completely dissolved.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C or -80°C for long-term stability.

Signaling Pathway

NPS ALX Compound 4a is an antagonist of the 5-HT6 receptor, a G-protein coupled receptor (GPCR). The primary signaling pathway associated with the 5-HT6 receptor involves the activation of adenylyl cyclase.

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Figure 2: 5-HT6 Receptor Signaling Pathway Inhibition.

Disposal Plan

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Dispose of unused **NPS ALX Compound 4a** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

General Guidelines:

- Unused Compound: Treat as chemical waste. Do not dispose of it down the drain or in the regular trash.
- Contaminated Materials: Any materials that have come into contact with the compound, such as pipette tips, gloves, and empty vials, should be collected in a designated, labeled hazardous waste container.
- Waste Solvent: Solutions of the compound in solvents like DMSO should be collected in a separate, labeled hazardous waste container for organic solvents.

Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

First Aid Measures

In the event of exposure, follow these first aid guidelines.

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Exposure Route	First Aid Procedure	Cite(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[1]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.	[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.	

Disclaimer: This information is intended for guidance only and is based on currently available data. It is the user's responsibility to conduct a thorough risk assessment before handling this compound. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier and your institution's safety protocols.

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References

- 1. resources.rndsystems.com [resources.rndsystems.com]
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